

physical properties of (4-Bromothiophen-2-yl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (4-Bromothiophen-2-yl)methanol

Cat. No.: B151693

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An In-depth Technical Guide to the Physical Properties of **(4-Bromothiophen-2-yl)methanol**

For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **(4-Bromothiophen-2-yl)methanol** (CAS No: 79757-77-0), a heterocyclic compound of interest in synthetic chemistry and drug discovery. The information is compiled from various sources to ensure a thorough summary for research and development applications.

Chemical Identity

(4-Bromothiophen-2-yl)methanol is a substituted thiophene derivative. Its structure, featuring a brominated thiophene ring with a hydroxymethyl group, makes it a valuable building block in the synthesis of more complex molecules.

- IUPAC Name: **(4-bromothiophen-2-yl)methanol**[\[1\]](#)[\[2\]](#)
- CAS Number: 79757-77-0[\[1\]](#)
- Molecular Formula: C5H5BrOS[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Canonical SMILES: C1=C(SC=C1Br)CO[\[3\]](#)
- InChI Key: PXZNJHHUYJRFPZ-UHFFFAOYSA-N[\[3\]](#)

Quantitative Physical Properties

The following table summarizes the key physical properties of **(4-Bromothiophen-2-yl)methanol**. Data has been aggregated from multiple suppliers and databases. It is important to note that some variation exists in reported values, which can be attributed to differences in purity and measurement conditions.

Property	Value	Source(s)
Molecular Weight	193.06 g/mol	[1][3]
Melting Point	30 °C to 35 °C	[3][5]
Boiling Point	271.5 °C (at 760 mmHg)	[4]
Density	1.8 ± 0.1 g/cm³	[4]
Refractive Index (n _{20/D})	1.631	[4]
Physical Appearance	White to orange/green powder or lump	[3]
Topological Polar Surface Area	48.5 Å²	[4]
XLogP3	1.4	[3][4]

Storage and Handling

Proper storage is crucial to maintain the integrity of the compound.

- Storage Conditions: Store in a dark place under an inert atmosphere at room temperature.
- Sensitivity: The compound is noted to be air sensitive.[3]

Experimental Protocols

While specific experimental details for the determination of this compound's properties are not extensively published, the following are standard laboratory protocols for measuring the key physical properties listed above.

Melting Point Determination

The melting point is a critical indicator of purity.

- Apparatus: A calibrated digital melting point apparatus or a traditional Thiele tube with a calibrated thermometer.
- Sample Preparation: A small amount of the crystalline solid is packed into a capillary tube to a height of 2-3 mm.
- Measurement:
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a rapid rate initially, then slowed to 1-2 °C per minute as the expected melting point is approached.
 - The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes liquid. For a pure compound, this range should be narrow.

Boiling Point Determination

The boiling point is determined at a specific atmospheric pressure.

- Apparatus: A distillation setup including a boiling flask, condenser, thermometer, and heating mantle.
- Procedure:
 - A small volume of the liquid compound is placed in the boiling flask with boiling chips.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the vapor temperature.
 - The liquid is heated gently until it boils, and the vapor-liquid equilibrium is established.

- The temperature at which the vapor temperature remains constant during distillation is recorded as the boiling point. The atmospheric pressure is also recorded.

Density Measurement

- Apparatus: A pycnometer (specific gravity bottle) of a known volume and an analytical balance.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the substance (if liquid) and weighed again.
 - The volume of the pycnometer is known, allowing the density to be calculated using the formula: Density = Mass / Volume.

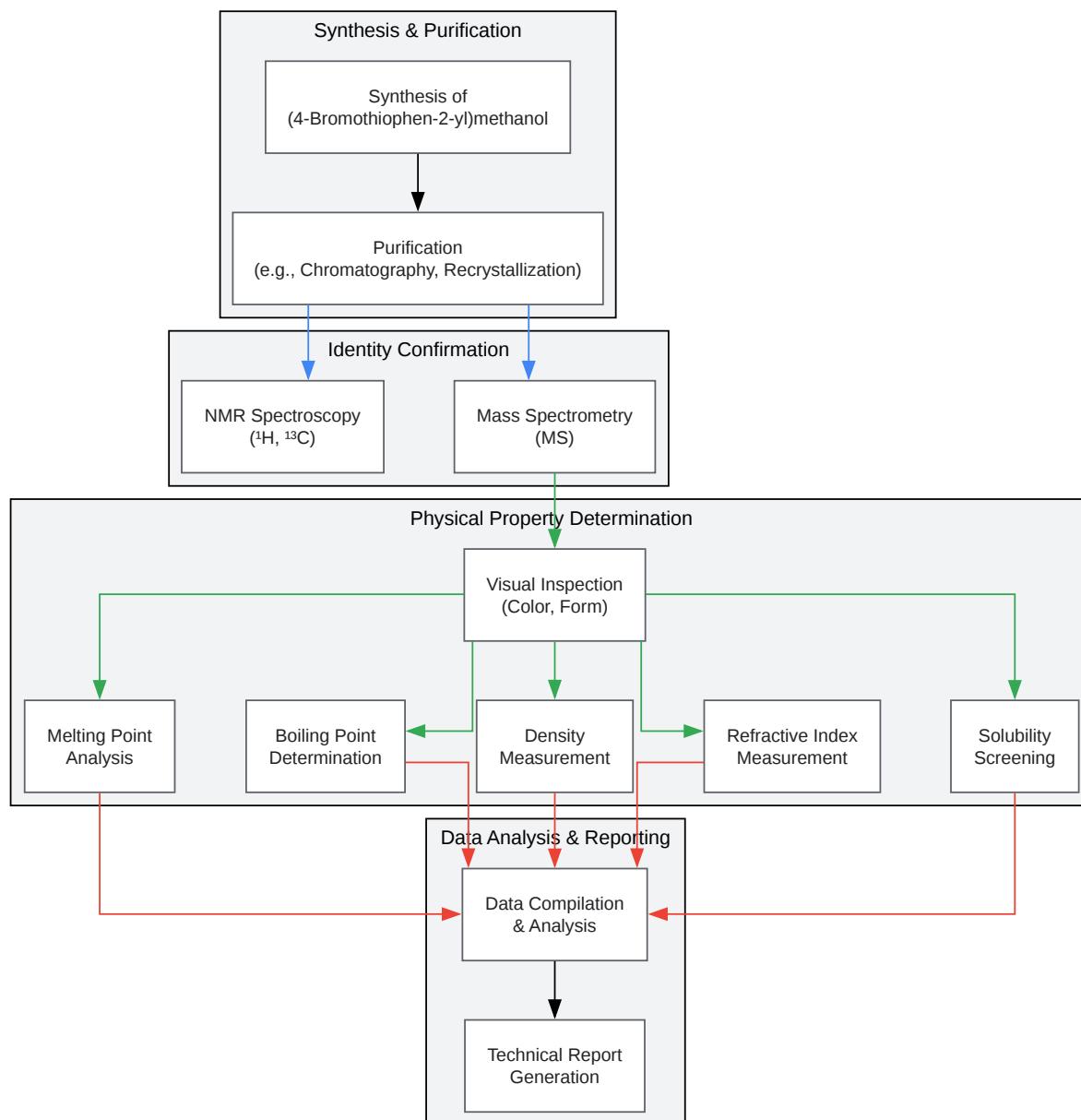
Refractive Index Measurement

- Apparatus: A calibrated Abbe refractometer.
- Procedure:
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prisms are closed, and the instrument is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read from the instrument's scale. The temperature is controlled and recorded, as the refractive index is temperature-dependent.

Logical Workflow for Physical Characterization

The following diagram illustrates a standard workflow for the physical and chemical characterization of a novel synthetic compound like **(4-Bromothiophen-2-yl)methanol**.

Workflow for Physical Characterization of a Chemical Compound

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Caption: Logical workflow for the synthesis, purification, and physical characterization of a chemical compound.

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- To cite this document: BenchChem. [physical properties of (4-Bromothiophen-2-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b151693#physical-properties-of-4-bromothiophen-2-yl-methanol>

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